

Health and Safety in Handling 3-Penten-1-yne: A Technical Guide

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Compound of Interest

Compound Name: 3-Penten-1-yne

Cat. No.: B140091

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and does not constitute professional safety advice. Always consult the most current Safety Data Sheet (SDS) and follow all applicable institutional and regulatory guidelines before handling any chemical.

Introduction

3-Penten-1-yne (CAS No. 2206-23-7), a volatile and highly flammable liquid, is a chemical intermediate with applications in organic synthesis.^[1] Its unique structure, containing both a double and a triple bond, makes it a valuable building block in the synthesis of more complex molecules. However, its physical and chemical properties also present significant health and safety challenges. This technical guide provides an in-depth overview of the health and safety considerations for handling **3-Penten-1-yne**, with a focus on its hazardous properties, safe handling procedures, and emergency response.

Hazard Identification and Classification

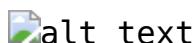
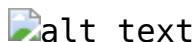
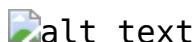
3-Penten-1-yne is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its flammability and its potential to cause irritation to the skin, eyes, and respiratory system.^[2] ^[3]

GHS Classification^[2]^[3]

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapor
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation

Signal Word: Danger[\[2\]](#)

Hazard Pictograms:



Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of **3-Penten-1-yne** is crucial for safe handling and storage.

Property	Value	Reference
Molecular Formula	C ₅ H ₆	[1]
Molecular Weight	66.10 g/mol	[1]
Appearance	Colorless liquid	[4]
Boiling Point	36.1 - 48 °C	[2]
Density	0.747 g/cm ³	[2]
Flash Point	-41 °C	[5]
Vapor Pressure	Data not available	
Solubility	Data not available	

Toxicological Information

Specific quantitative toxicological data for **3-Penten-1-yne**, such as LD₅₀ and LC₅₀ values, are not readily available in published literature.[\[2\]](#) In the absence of such data, it is prudent to handle this compound with significant caution and to consider toxicological data for structurally similar compounds as a preliminary guide to its potential hazards.

Toxicity Data for Structural Analogues:

Compound	CAS No.	Toxicity Data	Reference
Methyl Acetylene (Propyne)	74-99-7	LC (rat) > 42,000 ppm/6h	[4]
Vinylacetylene	689-97-4	LC ₅₀ (mice) = 97,200 mg/m ³ /2h	[6]

These analogues are also flammable gases or volatile liquids that can cause central nervous system depression at high concentrations.[\[4\]](#)[\[6\]](#)

Occupational Exposure Limits

There are no established occupational exposure limits (OELs), such as Permissible Exposure Limits (PEL) from OSHA or Threshold Limit Values (TLV) from ACGIH, specifically for **3-Penten-1-yne**.^[2]

Occupational Exposure Limits for Structural Analogues:

Compound	Agency	Exposure Limit	Reference
Methyl Acetylene (Propyne)	OSHA	1000 ppm (TWA)	[1][2]
NIOSH		1000 ppm (TWA)	[1][2]
ACGIH		1000 ppm (TWA)	[1][2]
Vinylacetylene	NIOSH	4 ppm (Not to be exceeded)	[7]
ACGIH		10 ppm (TWA); 15 ppm (STEL)	[7]

Given the lack of specific OELs for **3-Penten-1-yne**, a conservative approach should be taken, and exposure should be minimized to the lowest achievable level.

Experimental Protocols for Safety Assessment

While specific experimental protocols for **3-Penten-1-yne** are not available, standardized OECD guidelines are used to assess the safety of new chemicals. Researchers handling this compound should be familiar with the principles of these methods.

General Experimental Protocols:

Test	OECD Guideline	Brief Description
Acute Inhalation Toxicity	403	<p>This test determines the concentration of a substance in air that causes mortality in 50% of test animals (LC50) during a specified exposure period, typically 4 hours. The protocol involves exposing animals to various concentrations of the test substance and observing them for at least 14 days.[8][9]</p>
Acute Dermal Toxicity	402	<p>This guideline describes a procedure to assess the short-term toxic effects of a substance applied to the skin. A single dose is applied to a small area of the skin of experimental animals, and the animals are observed for signs of toxicity and mortality over 14 days to determine the LD50.</p> <p>[10][11]</p>
Acute Dermal Irritation/Corrosion	404	<p>This test evaluates the potential of a substance to cause skin irritation or corrosion. A small amount of the substance is applied to the skin of a test animal for a set period (usually 4 hours), and the skin is then observed for signs of erythema (redness) and edema (swelling) over 14 days.[12][13]</p>

Acute Eye Irritation/Corrosion	405	This guideline is used to assess the potential of a substance to cause eye irritation or damage. A single dose of the substance is applied to the eye of an animal, and the eye is observed for effects on the cornea, iris, and conjunctiva at specific intervals for up to 21 days.[5][14]
Flash Point Determination	-	Standardized methods such as ASTM D93 (Pensky-Martens closed-cup) or ASTM D3828 (Setaflash closed-cup) are used. These methods involve heating a sample of the liquid in a cup and introducing an ignition source at regular intervals to determine the lowest temperature at which the vapors ignite.[15]

Safe Handling and Storage

Due to its high flammability and irritant properties, strict safety protocols must be followed when handling and storing **3-Penten-1-yne**.

Engineering Controls:

- Ventilation: All work with **3-Penten-1-yne** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[2]
- Ignition Sources: All potential ignition sources, including open flames, sparks from electrical equipment, and static discharge, must be strictly eliminated from the work area.[2]

- Equipment: Use only non-sparking tools and explosion-proof equipment when handling this compound.[2]

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles that provide a complete seal around the eyes are mandatory.[2]
- Skin Protection: A flame-resistant lab coat and chemical-resistant gloves (e.g., nitrile) should be worn.[2]
- Respiratory Protection: If working outside of a fume hood or if there is a risk of exceeding exposure limits, a NIOSH-approved respirator with organic vapor cartridges is required.[2]

Storage:

- Store in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area designated for flammable liquids.[2]
- Store away from incompatible materials such as oxidizing agents.[2]
- Ensure containers are grounded and bonded to prevent static discharge.[2]

Emergency Procedures

First Aid Measures:

Exposure Route	First Aid Procedure	Reference
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.	[2]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek medical attention if irritation persists.	[2]
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.	[2]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[2]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[2\]](#)
- Unsuitable Extinguishing Media: Do not use a direct stream of water, as it may spread the fire.

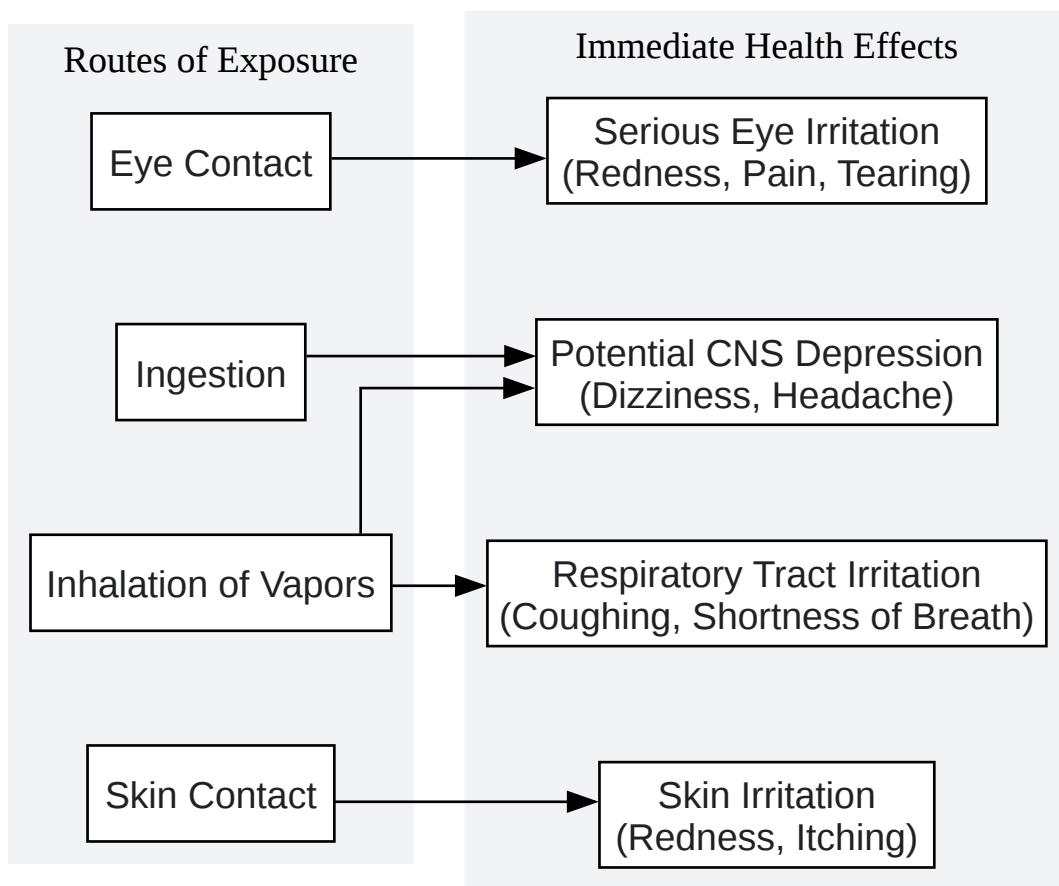
- Specific Hazards: Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.[[16](#)]
- Protective Equipment: Firefighters should wear full protective clothing and self-contained breathing apparatus (SCBA).[[2](#)]

Accidental Release Measures:

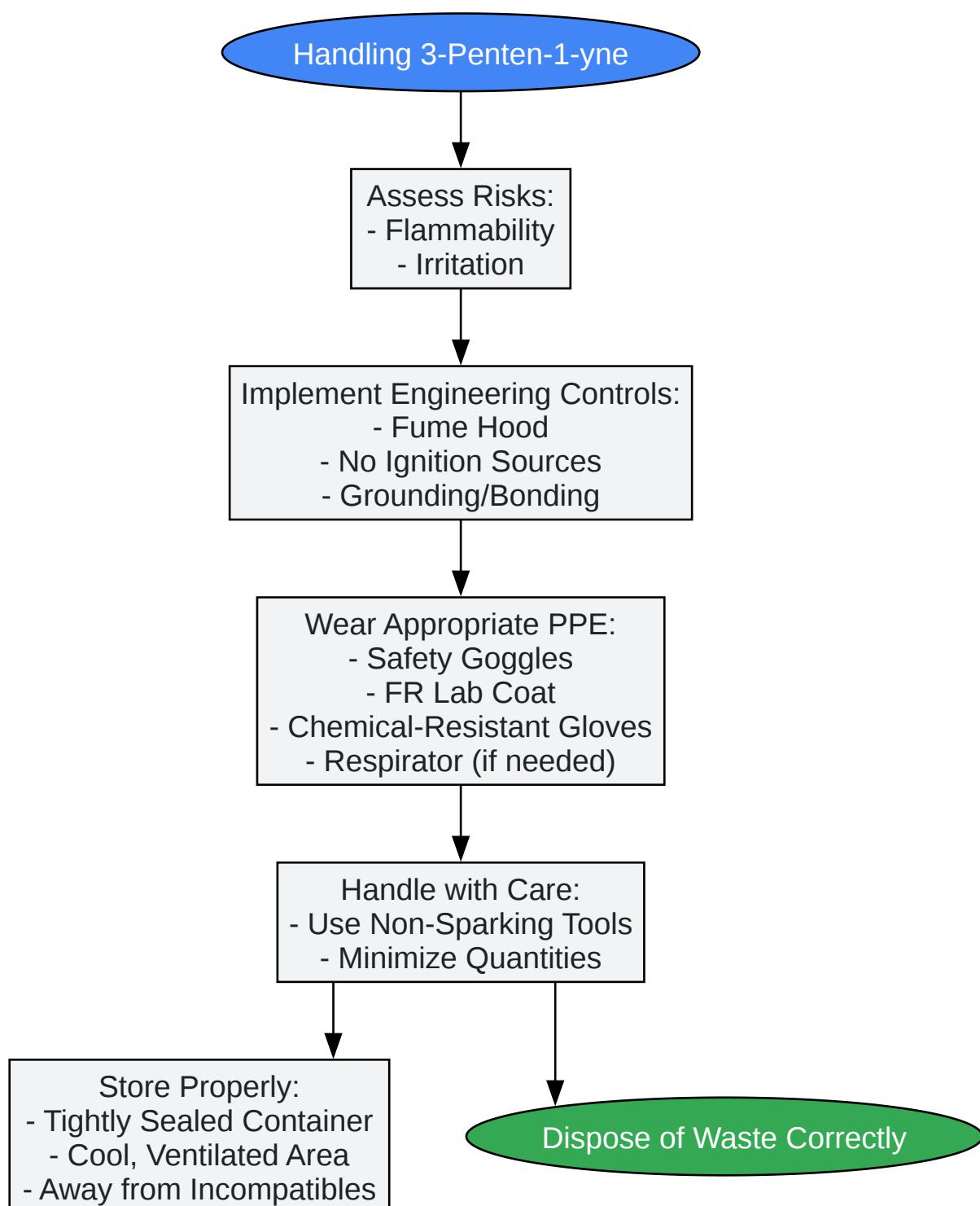
- Personal Precautions: Evacuate the area and eliminate all ignition sources. Wear appropriate PPE.[[2](#)]
- Environmental Precautions: Prevent the spill from entering drains or waterways.[[2](#)]
- Containment and Cleanup: Absorb the spill with an inert, non-combustible material such as sand or vermiculite. Place the contaminated material in a sealed container for proper disposal.[[2](#)]

Visualizations

The following diagrams illustrate key safety considerations for handling **3-Penten-1-yne**.

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Potential Health Effects from Exposure to **3-Penten-1-yne**



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